

# Fluometuron-N-desmethyl-4-hydroxy CAS number and molecular weight

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## Compound of Interest

Compound Name: *Fluometuron-N-desmethyl-4-hydroxy*

Cat. No.: *B1436920*

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## In-Depth Technical Guide: Fluometuron-N-desmethyl-4-hydroxy

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Fluometuron-N-desmethyl-4-hydroxy**, a metabolite of the herbicide Fluometuron. This document is intended to serve as a core reference for researchers and professionals involved in environmental science, toxicology, and drug development.

## Core Chemical Data

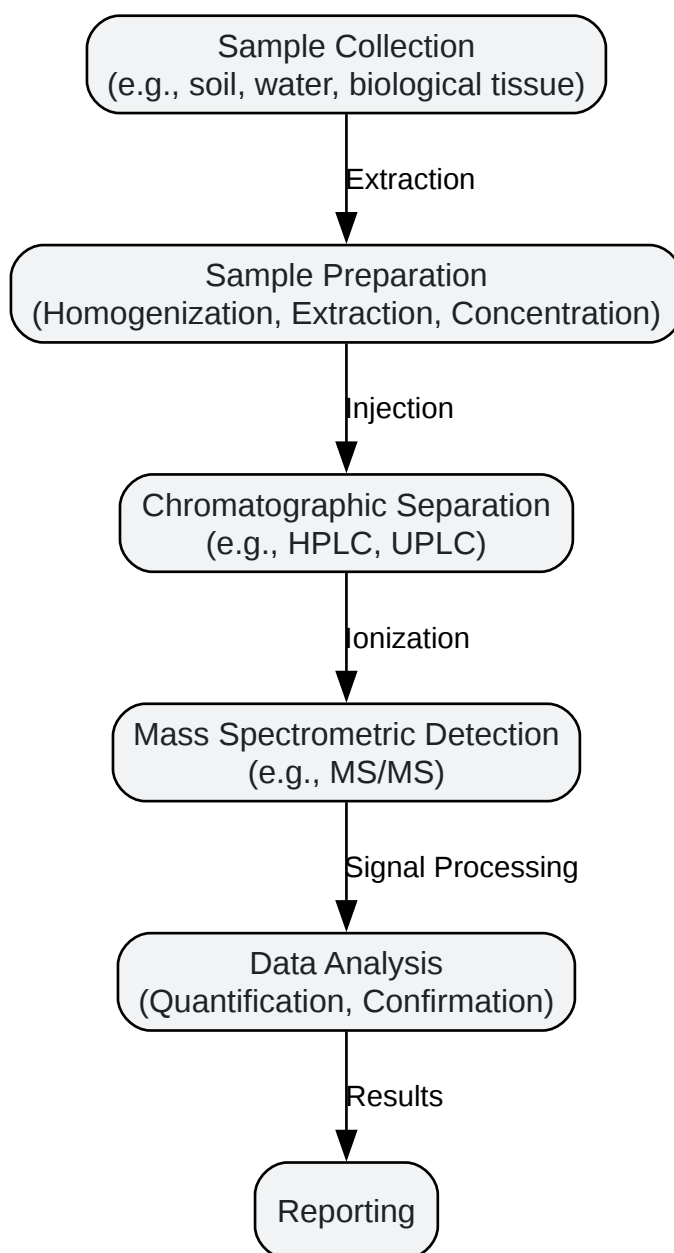
A summary of the key chemical identifiers and properties for **Fluometuron-N-desmethyl-4-hydroxy** is presented below.

Property	Value
CAS Number	1174758-89-4
Molecular Formula	C <sub>9</sub> H <sub>9</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	234.17 g/mol <a href="#">[1]</a>
Synonyms	1-[4-hydroxy-3-(trifluoromethyl)phenyl]-3-methylurea, DTXSID901032396

## Experimental Protocols & Methodologies

Detailed experimental protocols are crucial for the accurate detection and quantification of **Fluometuron-N-desmethyl-4-hydroxy** in various matrices. While specific experimental details can vary based on the sample type and analytical instrumentation, a general workflow for the analysis of this compound is outlined below.

## Logical Workflow for Analysis



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Caption: A generalized workflow for the chemical analysis of **Fluometuron-N-desmethyl-4-hydroxy**.

This workflow represents a standard approach for the trace analysis of organic micropollutants. The specific parameters for each step, such as the choice of extraction solvent, chromatographic column, and mass spectrometer settings, would need to be optimized for the specific application.

Due to the limited publicly available information specifically on "**Fluometuron-N-desmethyl-4-hydroxy**," detailed experimental protocols and signaling pathway information are not readily available. Further research into the metabolism and toxicological profile of Fluometuron would be necessary to elucidate these aspects. Researchers are encouraged to consult specialized databases and scientific literature for more in-depth analytical methods and biological data as they become available.

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## References

- 1. Fluometuron-N-desmethyl-4-hydroxy | C<sub>9</sub>H<sub>9</sub>F<sub>3</sub>N<sub>2</sub>O<sub>2</sub> | CID 143095452 - PubChem [pubchem.ncbi.nlm.nih.gov]
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